

Phoslactomycin A producing organism

Streptomyces

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Compound of Interest

Compound Name: *Phoslactomycin A*

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An In-depth Technical Guide to **Phoslactomycin A** and its Producing Organism, Streptomyces

Executive Summary

Phoslactomycins (PLMs) are a class of natural products produced by various species of the bacterial genus Streptomyces. These compounds exhibit significant biological activities, including antifungal and antitumor properties, which are primarily attributed to their potent and selective inhibition of Protein Phosphatase 2A (PP2A), a key enzyme in cellular signaling pathways.^[1] This technical guide provides a comprehensive overview of **Phoslactomycin A** (PLM A), its producing organisms, biosynthetic pathways, and the regulatory mechanisms governing its production. Detailed experimental protocols for isolation, cultivation, extraction, and purification are presented, along with quantitative data on production and bioactivity. This document is intended for researchers, scientists, and professionals in the field of drug development and natural product chemistry.

Phoslactomycin-Producing Organisms

Phoslactomycins are secondary metabolites synthesized by several terrestrial and marine-derived Streptomyces species. The genetic architecture for PLM biosynthesis has been identified and characterized in several strains, highlighting the conserved nature of this pathway within the genus.

Known producing species include:

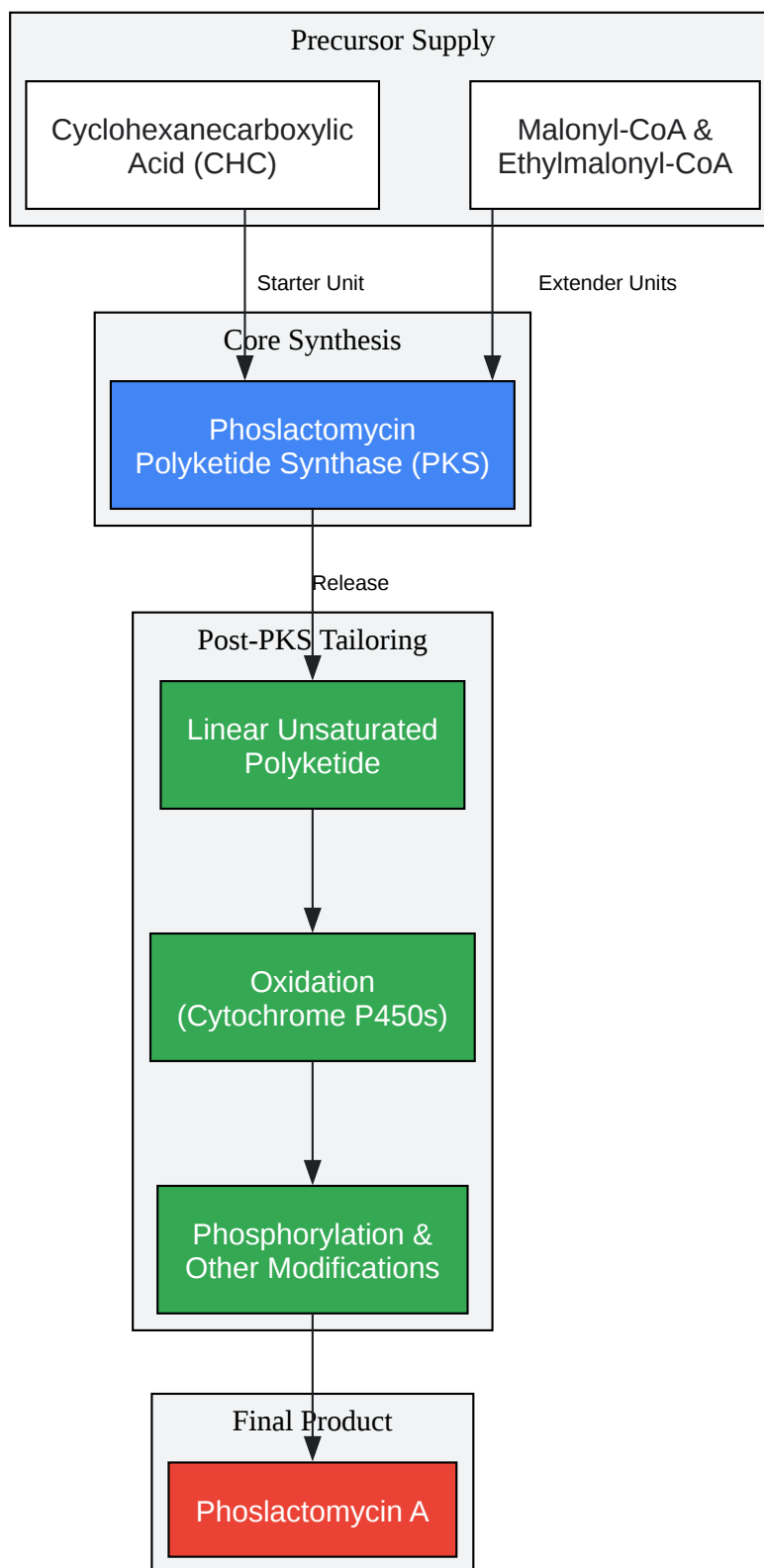
- Streptomyces sp. HK803: The 75-kb biosynthetic gene cluster for PLMs was first cloned and sequenced from this strain.[2]
- Streptomyces platensis SAM-0654: The PLM biosynthetic gene cluster in this species is localized in two separate genomic regions and is controlled by positive transcriptional regulators.[3]
- Streptomyces sp. MLA1839: This strain was the source for the isolation of new PLM analogs, Phoslactomycins H and I.[4]
- Streptomyces kronopolitis: A known producer of various antifungal phoslactomycin derivatives.[5]
- Streptomyces pulveraceus and Streptomyces hygroscopicus are also reported producers of this class of compounds.[5]

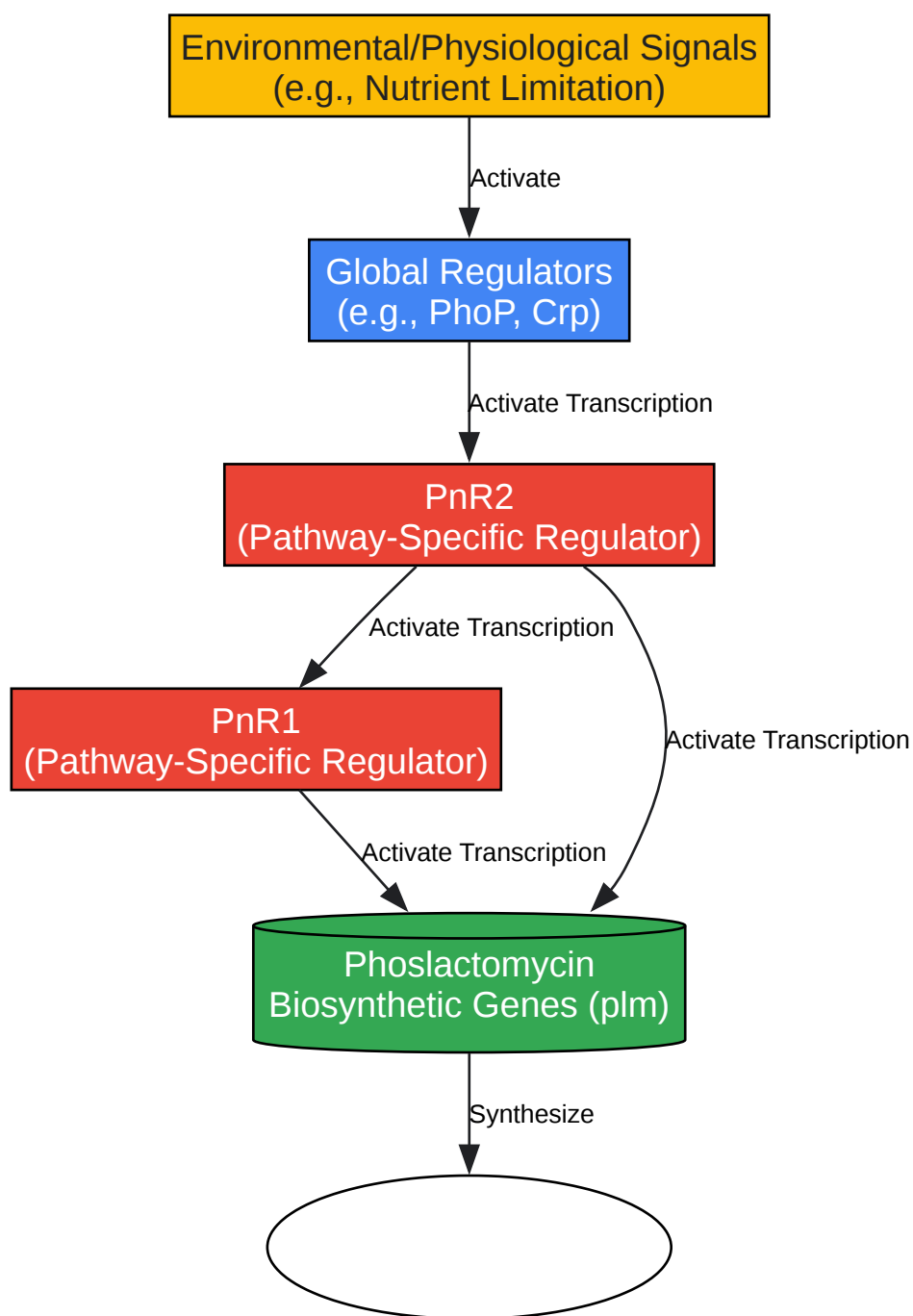
Biosynthesis of Phoslactomycin A

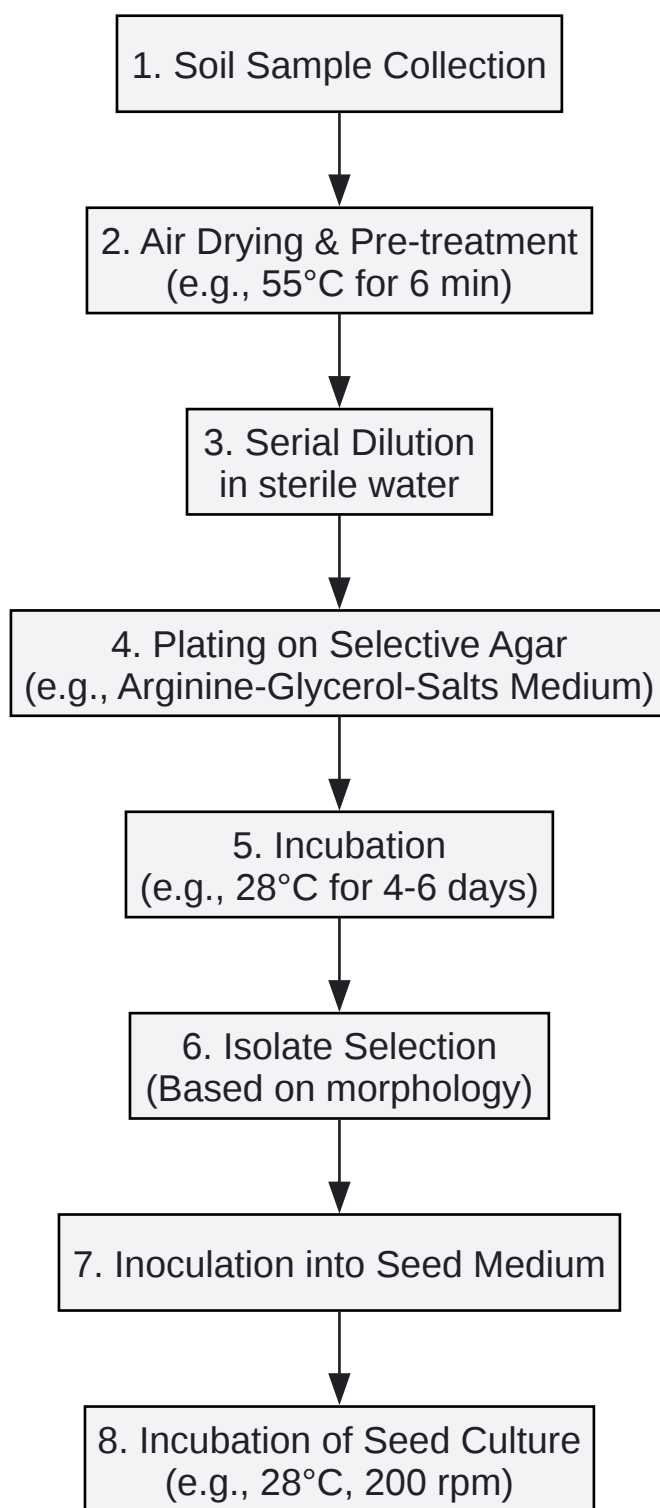
The biosynthesis of **Phoslactomycin A** is a complex process involving a Type I Polyketide Synthase (PKS) and a series of post-PKS tailoring modifications. The entire biosynthetic gene cluster spans approximately 75 kb and contains 29 open reading frames (ORFs) in Streptomyces sp. HK803.[1][2]

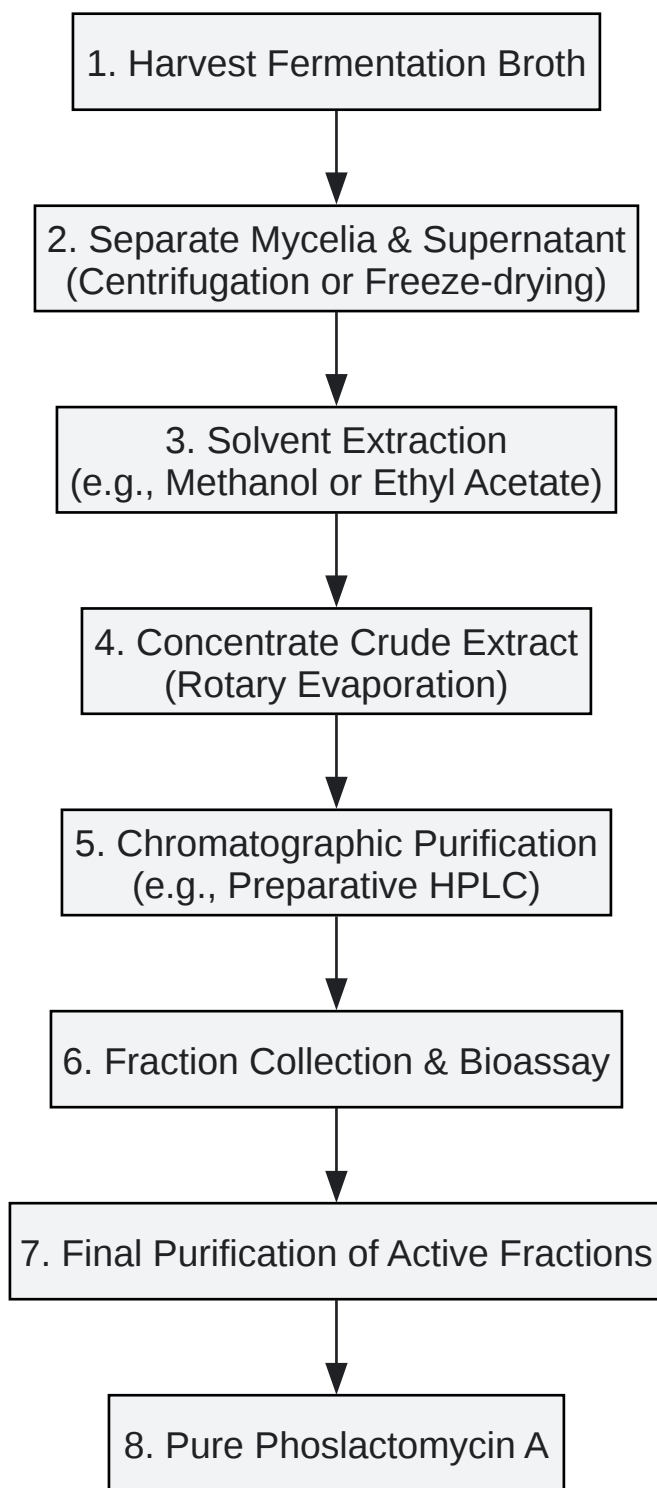
The core synthesis process can be summarized as follows:

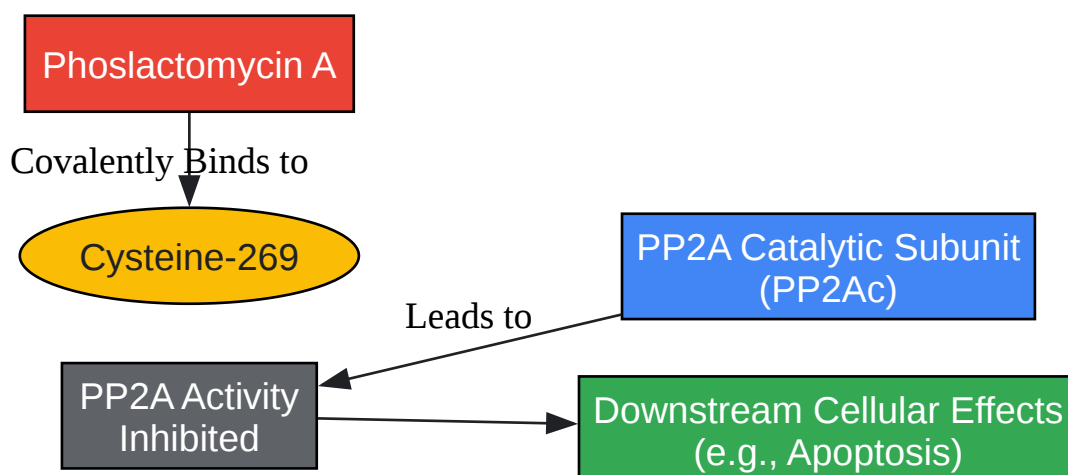
- Starter Unit: The synthesis is initiated with cyclohexanecarboxylic acid (CHC) as a primer unit.[2]
- Polyketide Chain Assembly: The PKS, comprising a loading domain and seven extension modules, iteratively adds extender units (likely malonyl-CoA and ethylmalonyl-CoA) to generate a linear unsaturated polyketide chain.[2][3]
- Post-PKS Modifications: After the polyketide chain is released, it undergoes a series of enzymatic modifications, including hydroxylations and esterifications, to yield the various PLM analogs.[2] Two cytochrome P450 enzymes, PnT3 and PnT7, have been identified in S. platensis as being responsible for key oxidative tailoring steps.[6] The final key step is the addition of a phosphate group.











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